

In-Depth Technical Guide to the Phase Stability of Niobium Monoxide

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Compound of Interest

Compound Name: *Niobium(II) oxide*

CAS No.: *12034-57-0*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Niobium monoxide (NbO) is a distinctive transition metal oxide that garners significant interest in materials science due to its unique defect rock salt crystal structure, metallic conductivity, and notable thermal stability.^[1] It occupies a unique position between ionic oxides and metallic systems, exhibiting properties that make it a candidate for various advanced applications, including in capacitors, memristors, and as a component in high-temperature alloys.^{[1][2][3]} The performance and reliability of NbO in these applications are intrinsically linked to its phase stability under diverse conditions of temperature, pressure, and chemical environment.

This technical guide provides a comprehensive overview of the phase stability of niobium monoxide, consolidating crystallographic, thermodynamic, and kinetic data from both experimental and theoretical investigations. It is intended to serve as a core reference for researchers and professionals working with or developing materials based on niobium monoxide.

Crystal Structure and Polymorphism

Ambient Pressure Cubic Phase

Under ambient conditions, niobium monoxide crystallizes in an unusual cubic structure with the space group $Pm-3m$ (No. 221).^{[2][4]} This structure can be described as a defective rock salt (NaCl) lattice where 25% of both the niobium and oxygen sites are vacant in an ordered manner.^{[1][5]} This high concentration of ordered vacancies is a defining characteristic of NbO.^[6] The niobium and oxygen atoms both exhibit square planar coordination geometries.^[2] The presence of strong, nearly covalent bonds between niobium atoms is a key feature of its electronic structure.^[2]

High-Pressure Rhombohedral Phase

Theoretical studies employing density functional theory (DFT) have predicted the existence of a stable, vacancy-free rhombohedral phase of NbO at high pressures.^{[3][7]} This phase is predicted to become enthalpically more stable than the cubic phase with ordered vacancies at pressures exceeding 70 GPa.^[3] The calculated formation energy of this rhombohedral polymorph is 0.248 eV/atom, indicating it is thermodynamically more stable than a hypothetical vacancy-free NbO with a B1 structure.^{[3][5]}

Quantitative Data on Phase Stability

The following tables summarize the key quantitative data related to the phase stability of niobium monoxide.

Property	Value	Conditions	Reference(s)
Crystal System	Cubic	Ambient pressure	[2][4]
Space Group	Pm-3m (No. 221)	Ambient pressure	[2][4]
Lattice Constant (a)	0.4211 nm	Ambient	[1][2]
Formula Units (Z)	3	-	[2]
Density	7.30 g/cm ³	Ambient	[1][2]
Melting Point	1937 °C (2210 K)	-	[1][2]
Superconducting Transition	1.38 K	-	[2]

Table 1: Crystallographic and Physical Properties of Cubic Niobium Monoxide.

Property	Value	Conditions	Reference(s)
Crystal System	Rhombohedral	High pressure (> 70 GPa, theoretical)	[3][7]
Space Group	R-3m (No. 166)	High pressure (theoretical)	[3]
Lattice Parameters (hexagonal)	a = 2.79 Å, c = 8.92 Å	High pressure (theoretical)	[7]
Formation Energy	0.248 eV/atom	High pressure (theoretical)	[3][5]

Table 2: Properties of the Theoretically Predicted High-Pressure Rhombohedral Phase of Niobium Monoxide.

Thermodynamic Quantity	Value / Equation	Temperature Range	Reference(s)
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-405.85 kJ/mol	298.15 K	[1][2]
Standard Molar Entropy ($S^\ominus_{298}$)	48.1 J/(mol·K)	298.15 K	[2]
Gibbs Free Energy of Formation ($\Delta_f G^\ominus$)	$\Delta_f G^\ominus(\text{NbO}) \pm 0.21 = -407.45 + 0.0863 \cdot T$ (kJ/mol)	1000 - 1300 K	[4][8]
Heat Capacity (C)	41.3 J/(mol·K)	298.15 K	[2]

Table 3: Thermodynamic Data for Cubic Niobium Monoxide.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of niobium monoxide are crucial for obtaining reliable and reproducible data. The following sections summarize the key methodologies cited in the literature.

Synthesis of Cubic Niobium Monoxide

4.1.1. Comproportionation Reaction

This is a common laboratory-scale method for producing phase-pure NbO.[1]

- **Reactants:** High-purity niobium pentoxide (Nb_2O_5) powder and niobium (Nb) metal powder.
- **Stoichiometry:** The reactants are mixed in a stoichiometric ratio according to the reaction:
$$\text{Nb}_2\text{O}_5 + 3\text{Nb} \rightarrow 5\text{NbO}.$$
- **Mixing:** The powders are intimately mixed, often using a mortar and pestle or ball milling, to ensure homogeneous reaction.
- **Compaction:** The mixed powder is typically pressed into a pellet to improve contact between the reactants.

- **Reaction Conditions:** The pellet is heated in a high-temperature furnace under a vacuum or inert atmosphere (e.g., argon) to prevent oxidation.
- **Temperature Profile:** The temperature is ramped to 1200-1700 °C and held for an extended period (e.g., 1-48 hours) to ensure complete reaction.^{[1][9]}
- **Cooling:** The furnace is cooled to room temperature, and the resulting NbO is recovered.

4.1.2. Arc Melting

This technique can be used to produce dense, polycrystalline ingots of NbO.

- **Reactants:** A mixture of Nb₂O₅ and Nb powders.
- **Apparatus:** A non-consumable tungsten electrode arc furnace with a water-cooled copper hearth.
- **Procedure:**
 - The reactant mixture is pressed into a pellet.
 - The furnace chamber is evacuated and backfilled with a high-purity inert gas (e.g., argon).
 - An electric arc is struck between the electrode and the pellet, melting the reactants.
 - The molten material is allowed to solidify on the cooled hearth.
 - The resulting ingot is typically flipped and re-melted several times to ensure homogeneity.

Characterization Techniques

4.2.1. Neutron Diffraction

Neutron diffraction is a powerful technique for determining the crystal structure of NbO, particularly for accurately locating the oxygen atoms, which have a relatively low scattering power for X-rays.^[9]

- **Sample Preparation:** A powdered sample of NbO is loaded into a suitable container, such as a vanadium can (vanadium has a very low coherent neutron scattering cross-section).

- Instrument: A high-resolution neutron powder diffractometer at a neutron source (e.g., a research reactor or spallation source).
- Data Collection: A monochromatic neutron beam is directed at the sample, and the scattered neutrons are detected as a function of the scattering angle (2θ). Data is typically collected over a wide angular range to obtain a full diffraction pattern.
- Data Analysis (Rietveld Refinement): The collected diffraction pattern is analyzed using the Rietveld method. This involves:
 - Proposing a crystal structure model for NbO (e.g., the cubic Pm-3m structure).
 - Calculating a theoretical diffraction pattern based on the model, including instrumental parameters.
 - Refining the structural parameters (lattice parameters, atomic positions, site occupancies, thermal parameters) and instrumental parameters by minimizing the difference between the calculated and observed patterns using a least-squares algorithm.

4.2.2. Solid-State Electrochemical Cell Measurements

This technique is used to determine the thermodynamic properties of NbO, such as the Gibbs free energy of formation, at high temperatures.^{[4][8]}

- Electrochemical Cell Assembly: A typical cell configuration is: Pt, Nb + NbO | YDT | O₂ (gas, known pressure), Pt Where YDT (yttria-doped thoria) is a solid oxide electrolyte that conducts oxygen ions at high temperatures.
- Electrode Preparation:
 - Working Electrode: An intimate mixture of Nb and NbO powders is prepared and pressed into a pellet.
 - Reference Electrode: A platinum electrode exposed to a gas with a known oxygen partial pressure (e.g., pure O₂ or air).
- Measurement Procedure:

- The cell is assembled and placed in a high-temperature furnace.
- The temperature is controlled and measured accurately.
- The electromotive force (EMF) between the working and reference electrodes is measured using a high-impedance voltmeter.
- The Gibbs free energy of formation of NbO is calculated from the measured EMF using the Nernst equation.

Computational Methodologies

5.1. Density Functional Theory (DFT)

DFT calculations are a powerful tool for investigating the phase stability, electronic structure, and thermodynamic properties of materials from first principles.

- Software: Quantum chemistry packages such as VASP, SIESTA, or Quantum ESPRESSO are commonly used.
- Methodology:
 - Structure Definition: The crystal structures of the different NbO phases (e.g., cubic with vacancies, rhombohedral) are defined.
 - Computational Parameters: Key parameters are chosen, including the exchange-correlation functional (e.g., PBE, LDA), pseudopotentials or projector augmented wave (PAW) potentials to describe the electron-ion interactions, a plane-wave cutoff energy, and a k-point mesh for sampling the Brillouin zone.
 - Structural Optimization: The lattice parameters and atomic positions are relaxed to find the minimum energy configuration.
 - Total Energy Calculations: The total energies of the different phases are calculated.
 - Property Calculation: From the total energies, properties such as formation energies, enthalpies of formation, and the pressure-volume relationship can be determined to

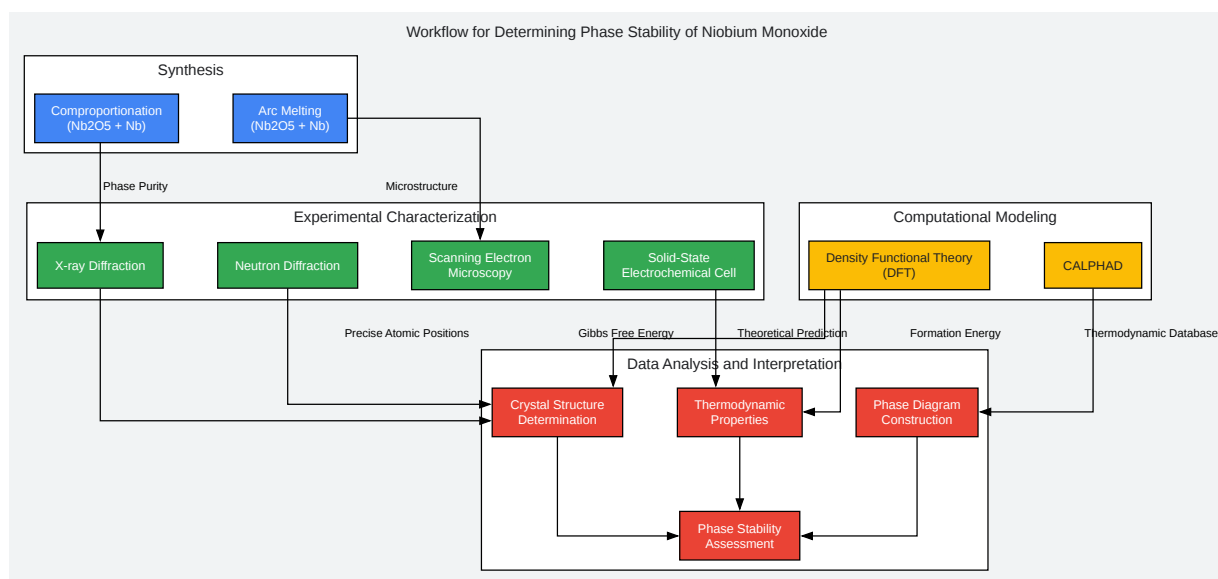
assess phase stability. Phonon calculations can be performed to assess the dynamic stability of a predicted phase.

5.2. CALPHAD (CALculation of PHase Diagrams)

The CALPHAD method is a computational approach used to model the thermodynamic properties of multicomponent systems and to calculate phase diagrams.[\[2\]](#)

- Methodology:
 - Data Collection: Experimental and theoretical data on the thermodynamics and phase equilibria of the Nb-O system are collected.
 - Thermodynamic Modeling: The Gibbs free energy of each phase in the system is described by a mathematical model (e.g., the Redlich-Kister polynomial for solution phases) with adjustable parameters.
 - Parameter Optimization: The model parameters are optimized by fitting the model to the collected experimental and theoretical data.
 - Phase Diagram Calculation: The optimized thermodynamic database is used to calculate phase diagrams and other thermodynamic properties of the Nb-O system.

Visualizations



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Caption: Experimental and computational workflow for the determination of niobium monoxide phase stability.

Factors Influencing Phase Stability

Temperature

Temperature is a critical factor governing the stability of NbO. The cubic phase is stable up to its melting point of 1937 °C.[1][2] At elevated temperatures, kinetic barriers to phase

transformations and defect mobility are overcome. Thermodynamic data, such as the Gibbs free energy of formation, exhibit a clear temperature dependence.[4][8]

Pressure

As predicted by theoretical calculations, high pressure is expected to induce a phase transition from the cubic structure with ordered vacancies to a denser, vacancy-free rhombohedral phase.[3][7] This is a common phenomenon in materials where pressure favors more compact crystal structures.

Defects and Non-Stoichiometry

Niobium monoxide has a very narrow homogeneity range, existing in a composition close to stoichiometric NbO.[5] This is in contrast to other transition metal monoxides like TiO and VO, which exhibit broad homogeneity ranges. The ordered vacancies in both the niobium and oxygen sublattices are a fundamental feature of the cubic NbO structure.[5][6] The stability of this ordered defect structure is a key aspect of its phase stability. Deviations from this ordered arrangement or from stoichiometry can influence the electronic and thermodynamic properties, and thus the overall stability of the phase.

Conclusion

The phase stability of niobium monoxide is a complex interplay of its unique crystal structure with ordered vacancies, and its response to temperature and pressure. The ambient pressure cubic phase is well-characterized and exhibits high thermal stability. Theoretical studies have opened a new avenue of investigation with the prediction of a high-pressure rhombohedral phase. A thorough understanding of the phase stability of NbO, underpinned by a combination of meticulous experimental work and robust computational modeling, is essential for the continued development and application of this promising material. This guide has provided a consolidated overview of the current knowledge, offering a valuable resource for researchers and professionals in the field.

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